

# Navigating the Physicochemical Landscape of Ethyl (2-hydroxyphenyl)acetate: A Technical Guide

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## Compound of Interest

Compound Name: Ethyl (2-hydroxyphenyl)acetate

Cat. No.: B019955

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers an in-depth exploration of the solubility and stability of **Ethyl (2-hydroxyphenyl)acetate**, a key chemical intermediate. Given the limited availability of direct experimental data for this specific compound, this document leverages data from its close structural analogs, 2-hydroxyphenylacetic acid and ethyl (4-hydroxyphenyl)acetate, to provide a robust framework for understanding its physicochemical properties. The methodologies and potential degradation pathways outlined herein are based on established scientific principles and regulatory guidelines, offering valuable insights for formulation development, analytical method development, and stability-indicating studies.

## Core Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	-
Molecular Weight	180.20 g/mol	-
IUPAC Name	ethyl 2-(2-hydroxyphenyl)acetate	-
CAS Number	41873-65-8	-

## Solubility Profile

The solubility of a compound is a critical determinant of its behavior in various applications, from synthetic reactions to biological systems. The presence of both a polar phenolic hydroxyl group and a relatively nonpolar ethyl ester group in **Ethyl (2-hydroxyphenyl)acetate** suggests a nuanced solubility profile. While specific quantitative data for **Ethyl (2-hydroxyphenyl)acetate** is scarce, the solubility of its parent acid, 2-hydroxyphenylacetic acid, and its positional isomer, p-hydroxyphenylacetic acid, provides valuable comparative insights.

Table 1: Solubility of 2-Hydroxyphenylacetic Acid and p-Hydroxyphenylacetic Acid in Various Solvents at 25°C

Solvent	2-Hydroxyphenylacetic Acid Solubility	p-Hydroxyphenylacetic Acid Solubility ( g/100g solvent)
Water	6.38 g/L[1][2]	1.34
Methanol	Soluble[3]	60.1
Ethanol	-	37.5
2-Propanol	-	21.8
Acetone	-	35.1
Ethyl Acetate	-	5.89
Chloroform	-	0.04
Toluene	-	0.01

Note: The solubility of 2-hydroxyphenylacetic acid in water has also been reported to be as high as 44 mg/mL.[1] It is advisable for researchers to experimentally verify these values.

## Stability Characteristics

Understanding the stability of **Ethyl (2-hydroxyphenyl)acetate** is paramount for defining its shelf-life, storage conditions, and potential degradation products. The primary degradation

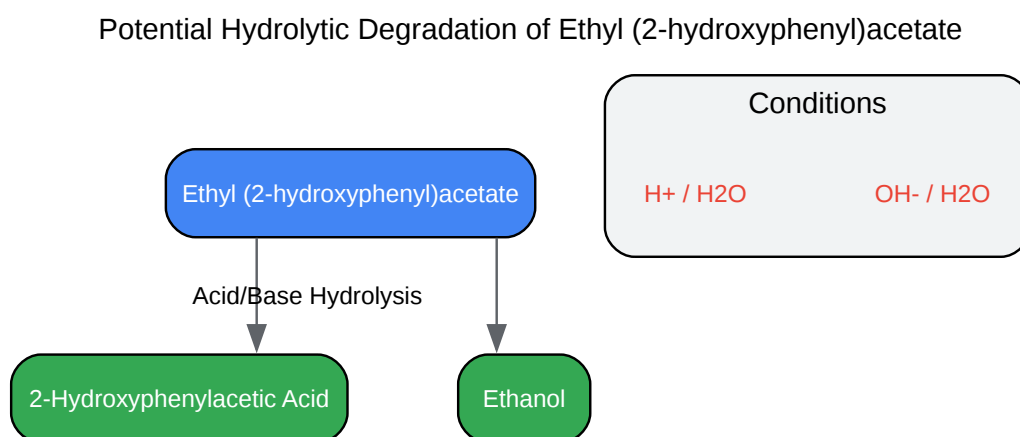
pathway for esters is hydrolysis, which can be catalyzed by acidic or basic conditions. Furthermore, the phenolic hydroxyl group is susceptible to oxidation.

## Potential Degradation Pathways

Based on its chemical structure, **Ethyl (2-hydroxyphenyl)acetate** is susceptible to the following degradation pathways:

- Hydrolysis: The ester linkage can be cleaved under acidic or basic conditions to yield 2-hydroxyphenylacetic acid and ethanol.
- Oxidation: The phenolic hydroxyl group is prone to oxidation, which can lead to the formation of colored degradants, potentially quinone-type structures.<sup>[1]</sup>
- Photodegradation: Exposure to light, particularly UV radiation, may induce degradation.
- Thermal Degradation: Elevated temperatures can accelerate both hydrolysis and oxidation reactions.

The following diagram illustrates the potential hydrolytic degradation of **Ethyl (2-hydroxyphenyl)acetate**.



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Caption: Plausible hydrolytic degradation pathway of **Ethyl (2-hydroxyphenyl)acetate**.

## Experimental Protocols

### Protocol 1: Determination of Aqueous Solubility using the Shake-Flask Method

This protocol outlines a standard procedure for determining the equilibrium solubility of a compound in an aqueous medium.

Materials:

- **Ethyl (2-hydroxyphenyl)acetate**
- Purified water (or other aqueous buffer)
- Temperature-controlled shaker
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- HPLC system with UV detector

Procedure:

- Add an excess amount of **Ethyl (2-hydroxyphenyl)acetate** to a series of vials containing a known volume of the aqueous solvent.
- Seal the vials and place them in a temperature-controlled shaker set to the desired temperature (e.g., 25°C or 37°C).
- Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, centrifuge the vials to sediment the excess solid.
- Carefully withdraw a known volume of the clear supernatant.

- Dilute the supernatant with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of **Ethyl (2-hydroxyphenyl)acetate** in the diluted sample using a validated HPLC-UV method.
- Calculate the solubility in mg/mL or mol/L.

## Protocol 2: Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and establishing the stability-indicating nature of analytical methods, in line with ICH guidelines.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup> The goal is to achieve a target degradation of 5-20%.<sup>[5]</sup>

Materials:

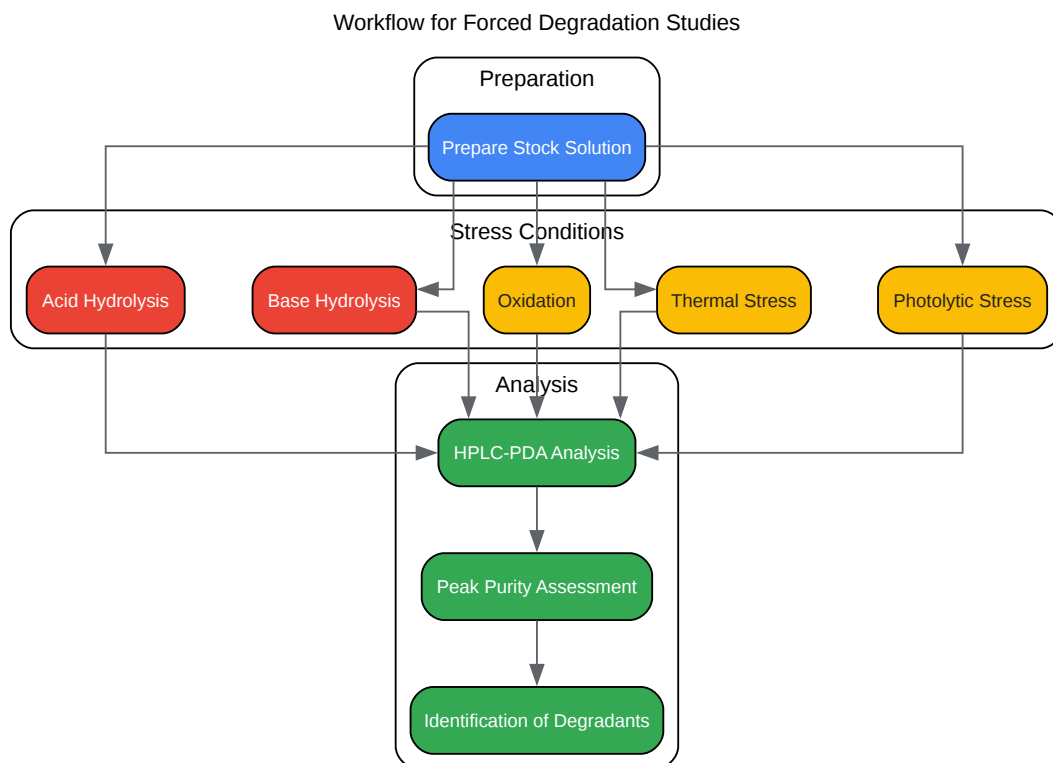
- **Ethyl (2-hydroxyphenyl)acetate**
- Hydrochloric acid (HCl), 0.1 N
- Sodium hydroxide (NaOH), 0.1 N
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), 3%
- Methanol or other suitable solvent
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector

Procedure:

- Acid Hydrolysis: Dissolve **Ethyl (2-hydroxyphenyl)acetate** in a suitable solvent and add 0.1 N HCl. Heat the solution (e.g., at 60°C) and collect samples at various time points. Neutralize the samples before analysis.<sup>[1]</sup>

- Base Hydrolysis: Dissolve **Ethyl (2-hydroxyphenyl)acetate** in a suitable solvent and add 0.1 N NaOH. Keep the solution at room temperature or heat gently, collecting samples at different intervals. Neutralize the samples prior to analysis.<sup>[1]</sup>
- Oxidative Degradation: Treat a solution of **Ethyl (2-hydroxyphenyl)acetate** with 3% H<sub>2</sub>O<sub>2</sub> at room temperature. Monitor the reaction over time and analyze the samples.<sup>[1]</sup>
- Thermal Degradation: Store solid **Ethyl (2-hydroxyphenyl)acetate** in a temperature-controlled oven at an elevated temperature (e.g., 60-80°C). Analyze samples at specified time points.
- Photodegradation: Expose a solution of **Ethyl (2-hydroxyphenyl)acetate** to a light source in a photostability chamber, as per ICH Q1B guidelines.<sup>[4]</sup> A control sample should be wrapped in aluminum foil to shield it from light.<sup>[1]</sup>
- Analysis: Analyze all stressed samples, along with an unstressed control, using a validated stability-indicating HPLC-PDA method. The PDA detector is crucial for assessing peak purity and identifying the formation of new peaks corresponding to degradation products.

The following diagram illustrates a general workflow for conducting forced degradation studies.



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Caption: A generalized workflow for conducting forced degradation studies.

## Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **Ethyl (2-hydroxyphenyl)acetate**, primarily through the lens of its structural analogs. The presented data and protocols offer a practical starting point for researchers and drug

development professionals. It is strongly recommended that experimental verification of these properties be conducted for **Ethyl (2-hydroxyphenyl)acetate** to ensure accurate and reliable data for its intended application. The methodologies for solubility determination and forced degradation studies are robust and align with industry standards, providing a clear path for generating the necessary data for regulatory submissions and formulation development.

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